

An In-depth Technical Guide to Methyclothiazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methalthiazide

Cat. No.: B1615768

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyclothiazide, a thiazide diuretic, is a cornerstone in the management of hypertension and edema. This technical guide provides a comprehensive overview of its core pharmacological and chemical properties, with a focus on data relevant to researchers and professionals in drug development. This document summarizes key quantitative data, details experimental methodologies, and visualizes associated molecular pathways.

Chemical Identification

It is important to note that the term "**Methalthiazide**" is often a misspelling or a less common synonym for Methyclothiazide. All data herein pertains to Methyclothiazide.

Identifier	Value
CAS Number	135-07-9[1][2][3][4][5]
IUPAC Name	6-chloro-3-(chloromethyl)-2-methyl-3,4-dihydro-2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1-dioxide
Molecular Formula	C ₉ H ₁₁ Cl ₂ N ₃ O ₄ S ₂
Molecular Weight	360.24 g/mol
Synonyms	Aquatensen, Duretic, Enduron, Enduronum

Pharmacological Data

Mechanism of Action

Methyclothiazide exerts its diuretic and antihypertensive effects primarily by inhibiting the sodium-chloride symporter in the distal convoluted tubule of the nephron. This inhibition leads to a cascade of effects:

- **Increased Natriuresis and Diuresis:** By blocking sodium reabsorption, Methyclothiazide promotes the excretion of sodium and water, which in turn reduces extracellular volume and plasma volume.
- **Antihypertensive Effect:** The reduction in blood volume contributes to a decrease in blood pressure.

Pharmacokinetic Properties

Parameter	Value	Condition
pKa	9.4	at 25°C
Water Solubility	50 mg/L	Room Temperature

Experimental Protocols

A key area of research for thiazide diuretics like Methyclothiazide is their effect on vascular smooth muscle and the endothelium.

Vascular Reactivity Studies

Objective: To investigate the effect of Methyclothiazide on the contractile response of aortic rings to norepinephrine in spontaneously hypertensive rats (SHR).

Methodology:

- **Tissue Preparation:** Aortic rings are obtained from 12-week-old spontaneously hypertensive rats.

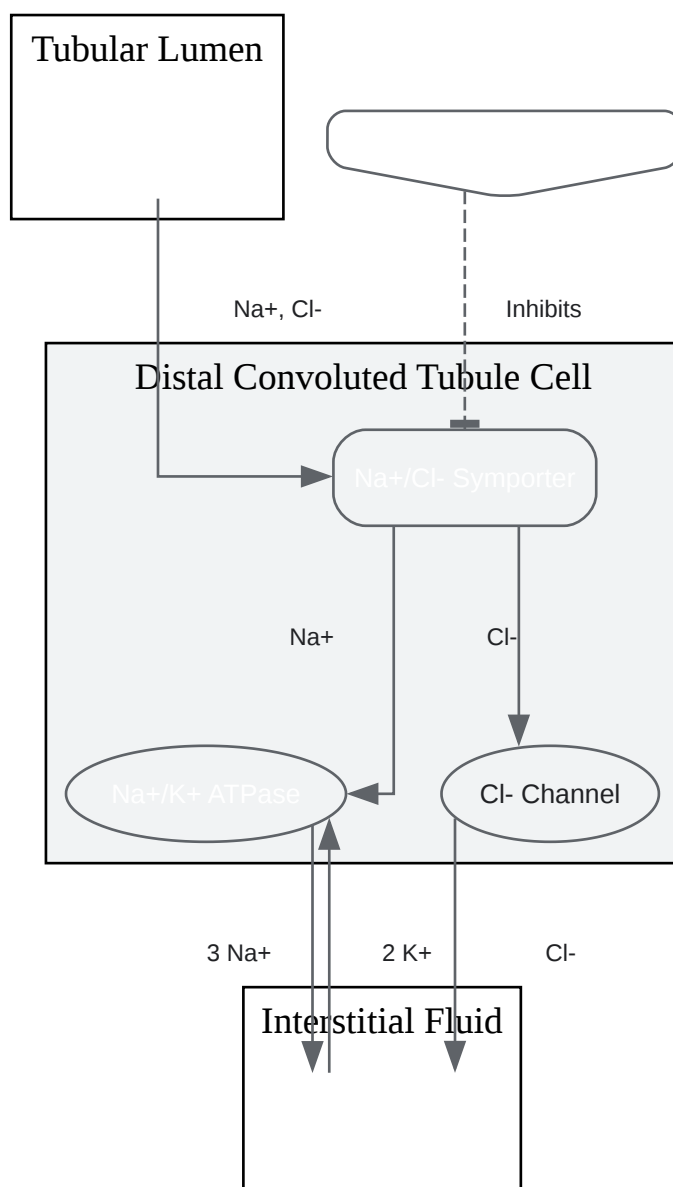
- **Experimental Setup:** The aortic rings are mounted in organ baths containing a physiological salt solution.
- **Drug Application:** Norepinephrine is added to the organ baths to induce a contractile response.
- **Intervention:** Methyclothiazide is administered to observe its effect on the norepinephrine-induced contraction.
- **Data Analysis:** The contractile force is measured and compared between treated and untreated tissues.

Findings: Research suggests that the effects of Methyclothiazide on the vascular response to norepinephrine are mediated by an endothelium-dependent mechanism that involves the release of endothelium-dependent relaxing factor (EDRF), now known to be nitric oxide (NO).

Signaling and Workflow Diagrams

Mechanism of Diuretic Action

The following diagram illustrates the primary mechanism of action of Methyclothiazide at the distal convoluted tubule of the nephron.

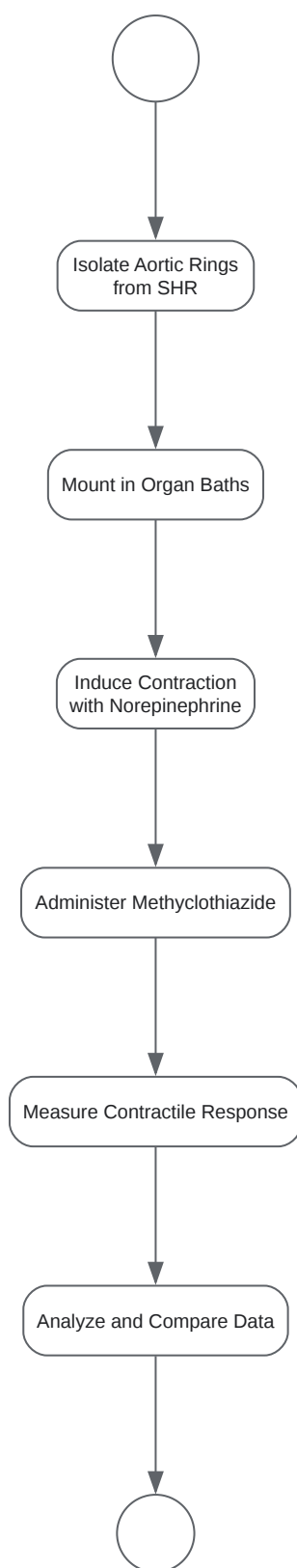


[Click to download full resolution via product page](#)

Caption: Mechanism of Methyclothiazide action in the distal convoluted tubule.

Experimental Workflow for Vascular Reactivity

This diagram outlines the logical flow of a typical experiment investigating the vascular effects of Methyclothiazide.



[Click to download full resolution via product page](#)

Caption: Workflow for assessing the vascular effects of Methyclothiazide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 135-07-9: Methyclothiazide | CymitQuimica [cymitquimica.com]
- 2. medkoo.com [medkoo.com]
- 3. Methyclothiazide [drugfuture.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. Methyclothiazide | 135-07-9 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyclothiazide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1615768#methalthiazide-cas-number-lookup>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com